Best practices for long-term storage of SCH00013

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Compound of Interest	
Compound Name:	*SCH00013*
CAS No.:	*217963-18-3*
Cat. No.:	*B1139404*

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SCH00013 Technical Support Center

Welcome to the technical support center for **SCH00013**. This resource is designed for researchers, scientists, and drug development professionals to provide best practices for the long-term storage and use of **SCH00013**, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **SCH00013**?

A1: **SCH00013** is a cardiotonic agent that functions as a Ca++ sensitizer.[1][2] Its chemical name is 4,5-dihydro-6-[1-[2-hydroxy-2-(4-cyanophenyl)ethyl]-1,2,5,6-tetrahydropyrido-4-yl]pyridazin-3(2H)-one, and its CAS number is 217963-18-3.[1] It primarily acts by increasing the sensitivity of cardiac muscle fibers to calcium, thereby enhancing myocardial contractility.[2][3]

Q2: What is the mechanism of action of **SCH00013**?

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A2: **SCH00013** enhances the sensitivity of the myofilaments to Ca2+, which means that it allows for a greater contractile force at a given concentration of intracellular calcium.[2][3] This effect is primarily mediated through its interaction with cardiac troponin C (cTnC), a key protein in the regulation of muscle contraction.[1][2][3] By stabilizing the Ca2+-bound state of troponin C, **SCH00013** facilitates the interaction between actin and myosin, the fundamental components of muscle contraction. At higher concentrations, there may be a modest contribution from a cAMP-dependent mechanism.[2]

Q3: What are the primary research applications for **SCH00013**?

A3: **SCH00013** is primarily used in cardiovascular research, particularly in studies related to heart failure.[3][4] Its ability to increase cardiac contractility without significantly increasing heart rate makes it a valuable tool for investigating potential therapeutic strategies for congestive heart failure.[2][3]

Long-Term Storage and Handling

Proper storage and handling of **SCH00013** are critical to maintain its stability and ensure the reproducibility of experimental results.

Storage Recommendations

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Form	Storage Temperature	Duration	Notes
Solid (Powder)	Room Temperature	Varies by supplier	Store in a dry, well-ventilated place. Avoid exposure to heat and direct sunlight.
-20°C	Up to 1 year	Recommended for longer-term stability.	
-80°C	Up to 2 years	Ideal for archival purposes.	
Stock Solution (in DMSO)	-20°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 2 years	Preferred for long-term storage of solutions.	

Data is compiled from supplier recommendations and general best practices for similar compounds.

Handling Guidelines

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **SCH00013**.
- Ventilation: Handle the compound in a well-ventilated area or under a chemical fume hood.
- Hygienic Practices: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.
- Incompatible Materials: Avoid strong oxidizing agents.

Troubleshooting Guide

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Issue 1: Inconsistent or weaker than expected positive inotropic effect in in vitro muscle preparations.

- Possible Cause 1: Compound Degradation.
  - Solution: Ensure that **SCH00013** has been stored correctly according to the recommendations above. If the compound is old or has been stored improperly, consider using a fresh batch. Avoid repeated freeze-thaw cycles of stock solutions by preparing single-use aliquots.
- Possible Cause 2: Incorrect Solution Preparation.
  - Solution: Verify the calculations for the concentration of your stock and working solutions. Ensure that the solvent (e.g., DMSO) is of high purity and that the final concentration of the solvent in the experimental buffer is low (typically <0.1%) and consistent across all experimental groups.
- Possible Cause 3: Suboptimal Experimental Conditions.
  - Solution: The Ca2+ sensitizing effect of **SCH00013** can be pH-dependent.[3] Ensure that the pH of your physiological buffer is stable and within the optimal range (e.g., pH 7.2-7.4).[3] Also, check that the temperature and oxygenation of your preparation are maintained at appropriate levels.

Issue 2: Solubility problems when preparing aqueous working solutions.

- Possible Cause 1: Low Aqueous Solubility.
  - Solution: **SCH00013** has low solubility in aqueous solutions. It is recommended to first prepare a high-concentration stock solution in an organic solvent like DMSO. For the final working solution, dilute the DMSO stock in the aqueous experimental buffer. It may be necessary to vortex or sonicate briefly to ensure complete dissolution.
- Possible Cause 2: Precipitation upon Dilution.
  - Solution: When diluting the DMSO stock into an aqueous buffer, add the stock solution to the buffer with vigorous stirring to prevent localized high concentrations that can lead to

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precipitation. If precipitation still occurs, you may need to lower the final concentration of **SCH00013** or slightly increase the percentage of DMSO in the final solution (while being mindful of its effects on the biological preparation).

Experimental Protocols

Preparation of a 10 mM Stock Solution of **SCH00013** in DMSO

- Materials:
  - **SCH00013** (solid powder)
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated analytical balance
  - Vortex mixer
- Procedure:
  1. Allow the vial of solid **SCH00013** to equilibrate to room temperature before opening to prevent condensation.
  2. Weigh out the desired amount of **SCH00013** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.2438 mg of **SCH00013** (Molecular Weight = 324.38 g/mol).
  3. Add the appropriate volume of anhydrous DMSO to the solid compound.
  4. Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution but be cautious of potential degradation with excessive heat.
  5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

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6. Store the aliquots at -20°C or -80°C.

In Vitro Assessment of **SCH00013** on Cardiac Muscle Contractility

This protocol provides a general framework for assessing the effect of **SCH00013** on isolated cardiac muscle preparations (e.g., papillary muscles or trabeculae).

- Materials:
  - Isolated cardiac muscle preparation
  - Organ bath system with force transducer and data acquisition software
  - Krebs-Henseleit solution (or other suitable physiological buffer), maintained at 37°C and bubbled with 95% O2 / 5% CO2.
  - **SCH00013** stock solution (e.g., 10 mM in DMSO)
  - Agonists for inducing contraction (e.g., isoproterenol)
  - Vehicle control (DMSO)
- Procedure:
  1. Mount the isolated cardiac muscle preparation in the organ bath containing oxygenated physiological buffer at a stable temperature.
  2. Allow the muscle to equilibrate under a preload tension for a defined period (e.g., 60 minutes), with regular changes of the buffer.
  3. Record baseline contractile parameters (e.g., developed force, rate of contraction, rate of relaxation).
  4. Introduce **SCH00013** to the bath in a cumulative concentration-response manner (e.g., 10^{-8} M to 10^{-5} M). Allow the muscle to stabilize at each concentration before recording the contractile response.

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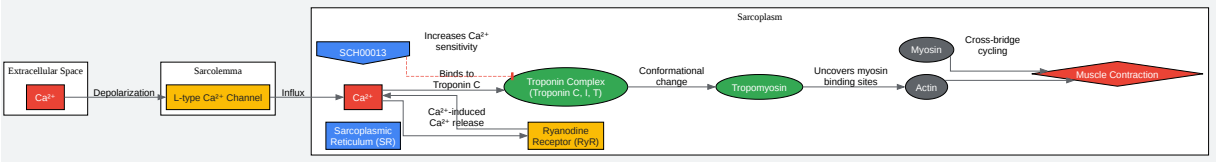
5. As a control, perform a parallel experiment with the vehicle (DMSO) at the same cumulative volumes.

6. Data Analysis: Express the change in contractile force as a percentage of the baseline or a maximal response to a standard agonist. Plot the concentration-response curve and calculate the EC50 value for **SCH00013**.

Visualizations

Signaling Pathway of Cardiac Muscle Contraction and the Action of **SCH00013**



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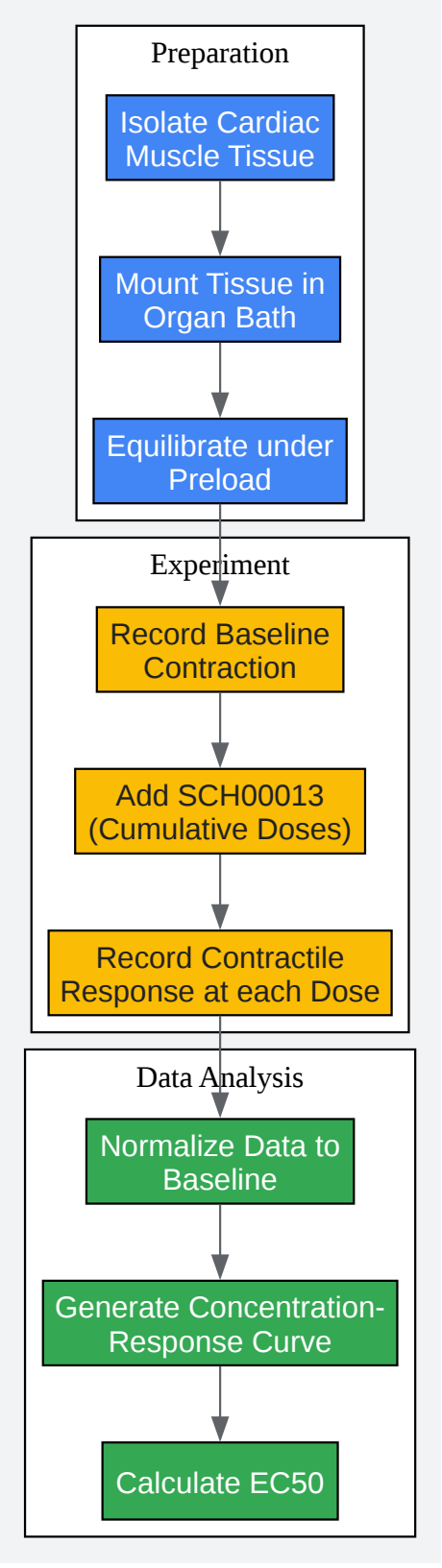

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